

Unveiling Acetyldihydromicromelin A: A Technical Guide on a Rare Coumarin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetyldihydromicromelin A

Cat. No.: B561710

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A deep dive into the chemical properties, and the broader context of related bioactive compounds isolated from the Micromelum genus.

Executive Summary

Acetyldihydromicromelin A is a rare coumarin derivative isolated from plants of the Micromelum genus. While primary scientific literature detailing its discovery and specific biological activities is not readily available, information from chemical suppliers provides foundational chemical data. This guide synthesizes the available information on **Acetyldihydromicromelin A** and provides a comprehensive overview of the discovery, biological activity, and experimental protocols for closely related and well-studied coumarins from Micromelum, such as micromelin. This contextual information is intended to provide researchers, scientists, and drug development professionals with a valuable framework for understanding this class of compounds.

Introduction to Acetyldihydromicromelin A

Acetyldihydromicromelin A is a natural product belonging to the coumarin class of secondary metabolites. It has been reported to be isolated from *Micromelum integerrimum*.^[1] The following table summarizes the available chemical data for **Acetyldihydromicromelin A**, primarily sourced from chemical suppliers.

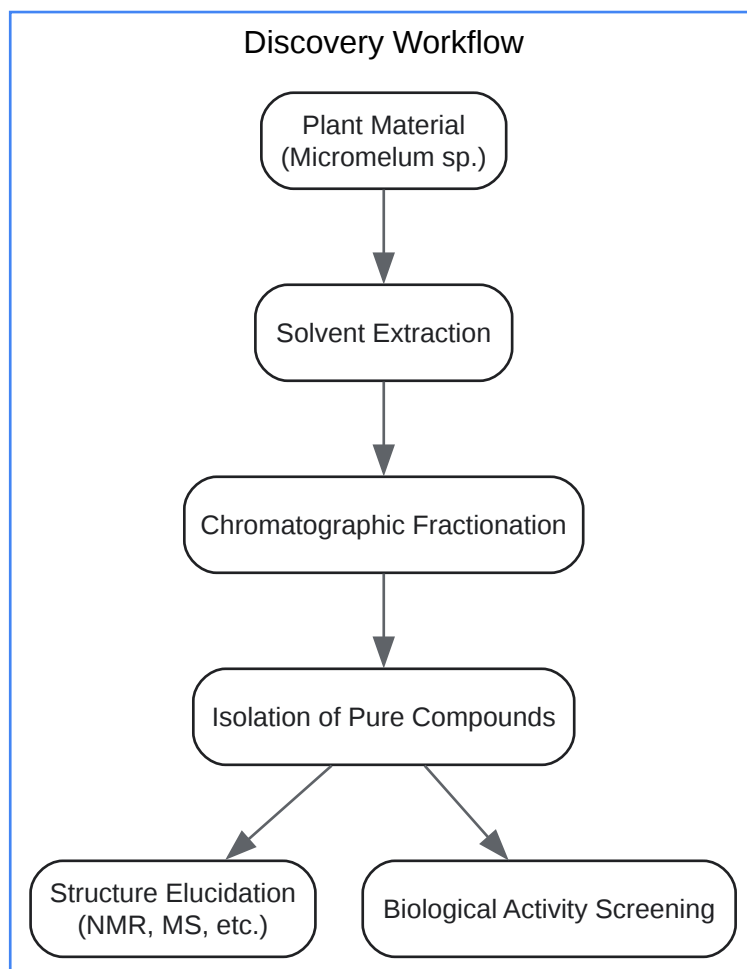
Table 1: Chemical and Physical Properties of **Acetyldihydromicromelin A**

Property	Value	Source
CAS Number	94285-22-0	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₁₇ H ₁₆ O ₇	--INVALID-LINK--
Molecular Weight	332.3 g/mol	--INVALID-LINK--
IUPAC Name	[(1R,2R,4R,5R)-4-(7-methoxy-2-oxochromen-6-yl)-1-methyl-3,6-dioxabicyclo[3.1.0]hexan-2-yl] acetate	--INVALID-LINK--
Canonical SMILES	<chem>CC(=O)OC1C2(C(O2)C(O1)C3=C(C=C4C(=C3)C=CC(=O)O4)OC)C</chem>	--INVALID-LINK--
InChI	InChI=1S/C17H16O7/c1-8(18)21-16-17(2)15(24-17)14(23-16)10-6-9-4-5-13(19)22-11(9)7-12(10)20-3/h4-7,14-16H,1-3H3/t14-,15-,16+,17-/m1/s1	--INVALID-LINK--
Appearance	Powder	--INVALID-LINK--
Boiling Point	487.1±45.0 °C (Predicted)	--INVALID-LINK--
Density	1.42±0.1 g/cm ³ (Predicted)	--INVALID-LINK--

Historical Context: The Discovery of Coumarins from Micromelum

The genus *Micromelum*, belonging to the Rutaceae family, is a rich source of coumarins.[2] Research into the chemical constituents of various *Micromelum* species, such as *M. minutum* and *M. integerrimum*, has led to the isolation and characterization of numerous coumarin derivatives.[3][4] One of the notable coumarins from this genus is micromelin.[4] The investigation of the antitumor activity of extracts from *Micromelum integerrimum* led to the isolation of micromelin and scopoletin, both of which demonstrated antitumor properties.[4]

The general workflow for the discovery of novel coumarins from *Micromelum* species is depicted in the following diagram:



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A generalized workflow for the discovery of coumarins.

Biological Activities of Coumarins from *Micromelum*

While specific biological data for **Acetyldihydromicromelin A** is not available in the public domain, numerous coumarins isolated from *Micromelum* species have demonstrated significant cytotoxic and antitumor activities.[3][4][5][6][7] These findings suggest that coumarins from this genus are a promising source for the discovery of novel anticancer agents.

Table 2: Cytotoxic Activities of Selected Coumarins from *Micromelum* Species

Compound	Cell Line(s)	IC ₅₀ (μg/mL)	Source
8-Hydroxyisocapnolactone-2',3'-diol	T-lymphoblastic leukemia (CEM-SS)	2.9	[3] [5] [7]
Promyelocytic leukemia (HL60)		2.5	
Cervical cancer (HeLa)		6.9	
Liver cancer (HepG2)		5.9	
2',3'-Epoxylisocapnolactone	T-lymphoblastic leukemia (CEM-SS)	3.9	[7]
Promyelocytic leukemia (HL60)		4.2	
3",4"-Dihydrocapnolactone	T-lymphoblastic leukemia (CEM-SS)	12.9	[7]
Minutin A	Leishmania major	IC ₅₀ = 26.2 μM	[8]
Minutin B	Leishmania major	IC ₅₀ = 20.2 μM	
Clauslactone E	Leishmania major	IC ₅₀ = 9.8 μM	
Lung adenocarcinoma (SBC3)	IC ₅₀ = 3.7 μM	[8]	[8]
Lung adenocarcinoma (A549)	IC ₅₀ = 10.4 μM	[8]	
Leukemia (K562)	IC ₅₀ = 12.1 μM	[8]	
Leukemia (K562/ADM)	IC ₅₀ = 10.8 μM	[8]	

Experimental Protocols

The following is a generalized experimental protocol for the isolation and characterization of coumarins from *Micromelum* species, based on methodologies reported in the literature.

Plant Material and Extraction

- **Collection and Preparation:** The plant material (e.g., leaves, stems, or roots of a *Micromelum* species) is collected, identified, and air-dried. The dried material is then ground into a fine powder.
- **Extraction:** The powdered plant material is extracted sequentially or with a single solvent system. Common solvents used for extraction include petroleum ether, chloroform, acetone, and methanol.[3][5][9] The extraction is typically performed at room temperature over several days with occasional shaking. The solvent is then filtered and concentrated under reduced pressure to yield a crude extract.

Isolation of Coumarins

- **Fractionation:** The crude extract is subjected to fractionation using techniques such as column chromatography on silica gel.[4] A gradient elution system with solvents of increasing polarity (e.g., hexane-ethyl acetate mixtures) is often employed to separate the components of the extract into different fractions.
- **Purification:** The fractions showing promising activity in preliminary bioassays or containing compounds of interest (as determined by thin-layer chromatography) are further purified using techniques like preparative thin-layer chromatography (PTLC) or high-performance liquid chromatography (HPLC) to yield pure compounds.

Structure Elucidation

The chemical structures of the isolated pure compounds are determined using a combination of spectroscopic techniques:

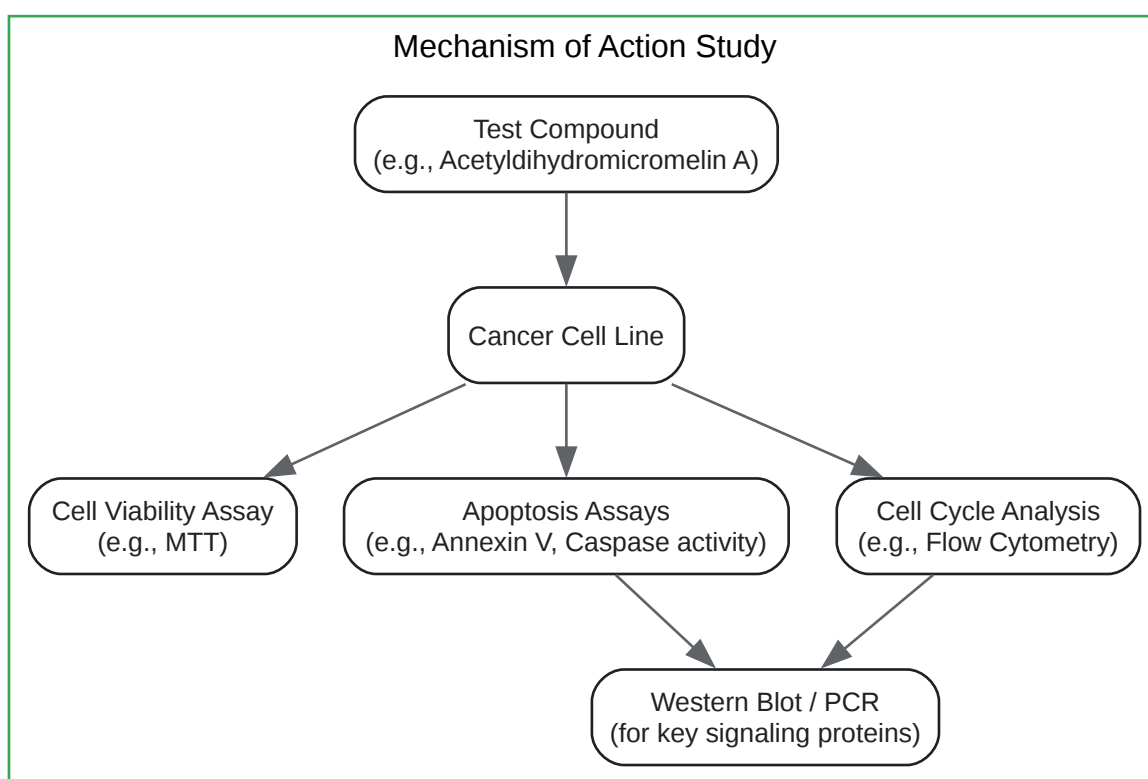
- **Nuclear Magnetic Resonance (NMR):** 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectroscopy are used to determine the carbon-hydrogen framework of the molecule.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the compound.

- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy is used to study the electronic transitions within the molecule and can be characteristic of certain chromophores like the coumarin nucleus.

Signaling Pathways and Mechanism of Action

The precise signaling pathways modulated by **Acetyldihydromicromelin A** are unknown. However, for cytotoxic compounds in general, a common approach to elucidating the mechanism of action involves investigating their effects on key cellular processes such as cell cycle progression and apoptosis.

The following diagram illustrates a conceptual workflow for investigating the mechanism of action of a cytotoxic compound.



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A conceptual workflow for studying the mechanism of action.

Conclusion

Acetyldihydromicromelin A represents a sparsely documented coumarin from the *Micromelum* genus. While specific details regarding its discovery and bioactivity remain elusive in peer-reviewed literature, the rich history of related coumarins from the same genus provides a strong impetus for further investigation. The potent cytotoxic and antitumor activities exhibited by numerous *Micromelum* coumarins underscore the potential of this chemical class in drug discovery. Future research focused on the isolation, complete structural elucidation, and comprehensive biological evaluation of **Acetyldihydromicromelin A** and other minor coumarins from *Micromelum* species is warranted to fully explore their therapeutic potential.

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- To cite this document: BenchChem. [Unveiling Acetyldihydromicromelin A: A Technical Guide on a Rare Coumarin]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b561710#acetyldihydromicromelin-a-discovery-and-historical-context>]

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